

# Application Notes and Protocols: NNC 26-9100 in Cell Culture

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## Compound of Interest

Compound Name: NNC 26-9100

Cat. No.: B1679357

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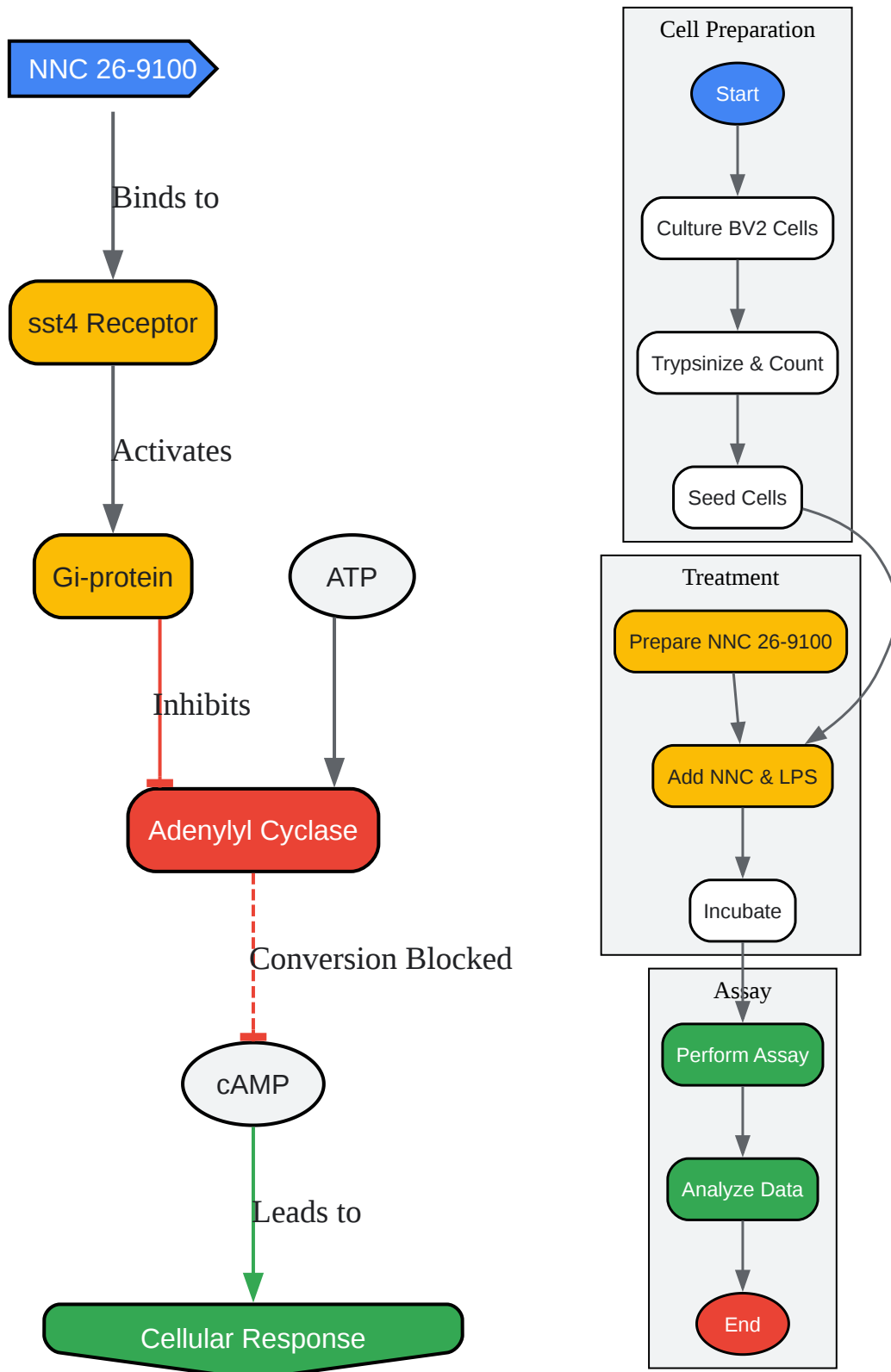
These application notes provide detailed protocols and dosage guidelines for the use of **NNC 26-9100**, a selective somatostatin receptor subtype-4 (sst4) agonist, in cell culture experiments. The information is intended to guide researchers in utilizing this compound for studies related to neuroinflammation, Alzheimer's disease, and other neurological disorders.

## Introduction

**NNC 26-9100** is a potent and selective non-peptide agonist for the somatostatin receptor subtype-4 (sst4).[1][2] Its ability to modulate microglial activity makes it a valuable tool for investigating neuroinflammatory pathways and potential therapeutic strategies for neurodegenerative diseases.[3][4][5] In cell culture, **NNC 26-9100** has been shown to increase the survival of microglial cells, enhance the phagocytosis of amyloid- $\beta$  (A $\beta$ ), and reduce the production of nitric oxide in response to inflammatory stimuli.[3][4][5][6]

## Mechanism of Action

**NNC 26-9100** exerts its effects by binding to and activating the sst4 receptor, a G-protein coupled receptor.[7] This activation leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.[6] This signaling cascade is believed to mediate the observed cellular effects, including increased cell survival and modulation of inflammatory responses.[6]



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